

LGD-6972 sodium solubility and stability in DMSO

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Compound of Interest

Compound Name: LGD-6972 sodium

Cat. No.: B608554

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LGD-6972 Sodium Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **LGD-6972 sodium** in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful preparation and storage of your experimental solutions.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **LGD-6972 sodium** in DMSO?

A1: The maximum reported solubility of LGD-6972 in DMSO is 125 mg/mL, which is equivalent to 177.83 mM.^[1] It is important to note that achieving this concentration may require ultrasonic treatment.^[1] The hygroscopic nature of DMSO can significantly affect solubility, so it is highly recommended to use a fresh, unopened container of anhydrous DMSO for the preparation of stock solutions.^[1]

Q2: What are the recommended storage conditions and stability for **LGD-6972 sodium** in DMSO?

A2: Once prepared, stock solutions of LGD-6972 in DMSO are stable for up to 2 years when stored at -80°C and for 1 year when stored at -20°C.^[1] To maintain the integrity of the

compound, it is best practice to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)

Q3: How should I prepare a stock solution of **LGD-6972 sodium** in DMSO?

A3: To prepare a stock solution, weigh the desired amount of **LGD-6972 sodium** powder and add the appropriate volume of fresh, anhydrous DMSO. For assistance in achieving specific concentrations, refer to the stock solution preparation table below. Sonication may be necessary to fully dissolve the compound.

Q4: Can I use the DMSO stock solution directly in my cell-based assays?

A4: While LGD-6972 is soluble in DMSO, high concentrations of DMSO can be toxic to cells. It is recommended to dilute the DMSO stock solution in your culture medium to a final DMSO concentration of less than 0.5%.[\[2\]](#) A vehicle control (culture medium with the same final concentration of DMSO) should always be included in your experiments.

Q5: How do I prepare a working solution of LGD-6972 for in vivo animal studies?

A5: Direct injection of a concentrated DMSO solution is not recommended due to potential toxicity. The DMSO stock solution should be diluted using a suitable co-solvent system to prepare a working solution for in vivo administration. The final concentration of DMSO in the injected solution should be kept to a minimum, ideally below 2%.[\[2\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty dissolving LGD-6972 sodium in DMSO	1. The concentration is too high. 2. The DMSO has absorbed moisture. 3. Insufficient mixing.	1. Do not exceed the maximum solubility of 125 mg/mL. 2. Use a fresh, unopened bottle of anhydrous DMSO. 3. Use an ultrasonic bath to aid dissolution. [1]
Precipitation observed after diluting the DMSO stock solution in an aqueous buffer or media	The aqueous solubility of LGD-6972 is low, and the compound is precipitating out of the diluted solution.	1. Perform dilutions in a stepwise manner to avoid rapid concentration changes. 2. Consider using a co-solvent system. For example, a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline has been used for in vivo preparations. [1]
Inconsistent experimental results	1. Degradation of LGD-6972 due to improper storage or repeated freeze-thaw cycles. 2. Inaccurate concentration of the stock solution.	1. Aliquot the stock solution into single-use vials and store at -80°C for long-term stability. 2. Re-evaluate the preparation of the stock solution, ensuring accurate weighing and volume measurements.

Quantitative Data Summary

Table 1: Solubility and Stability of LGD-6972 in DMSO

Parameter	Value	Notes	Reference
Molecular Weight	702.90 g/mol	[1]	
Solubility in DMSO	125 mg/mL (177.83 mM)	Requires sonication; use of fresh DMSO is critical.	[1]
Storage (in DMSO)	-80°C, 2 years-20°C, 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[1]

Table 2: Example Stock Solution Preparation

Desired Concentration	Mass of LGD-6972 for 1 mL DMSO	Mass of LGD-6972 for 5 mL DMSO	Mass of LGD-6972 for 10 mL DMSO
1 mM	0.703 mg	3.515 mg	7.029 mg
5 mM	3.515 mg	17.573 mg	35.145 mg
10 mM	7.029 mg	35.145 mg	70.29 mg

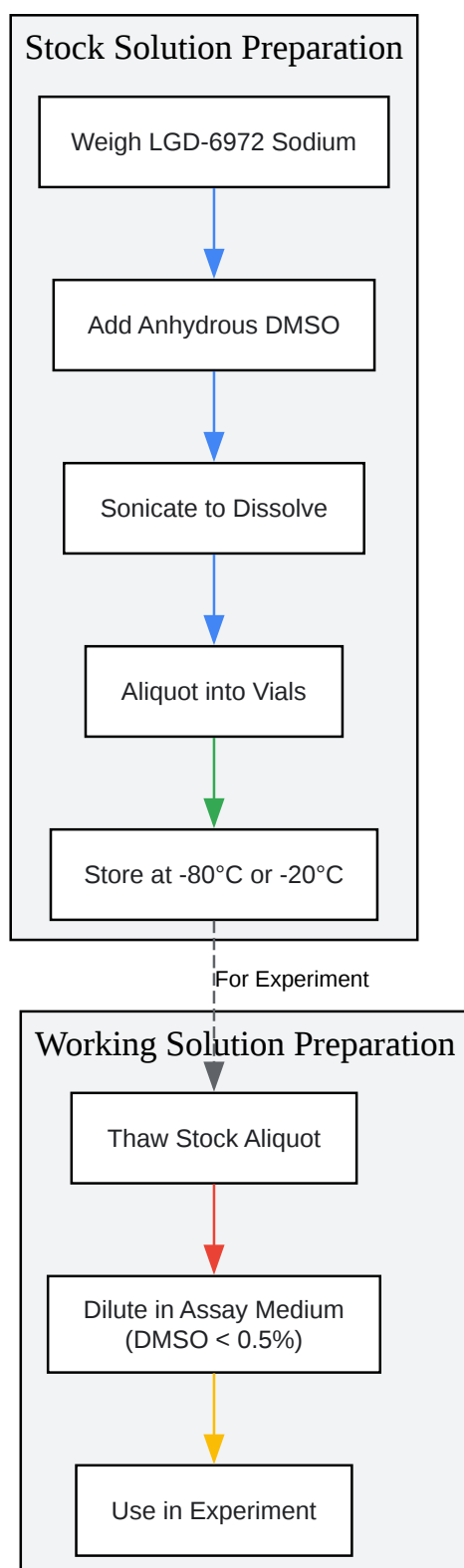
Experimental Protocols

Protocol 1: Preparation of a 10 mM **LGD-6972 Sodium** Stock Solution in DMSO

- Materials:
 - LGD-6972 sodium** powder
 - Anhydrous DMSO (newly opened bottle)
 - Calibrated analytical balance
 - Appropriate volumetric flasks and pipettes
 - Ultrasonic water bath

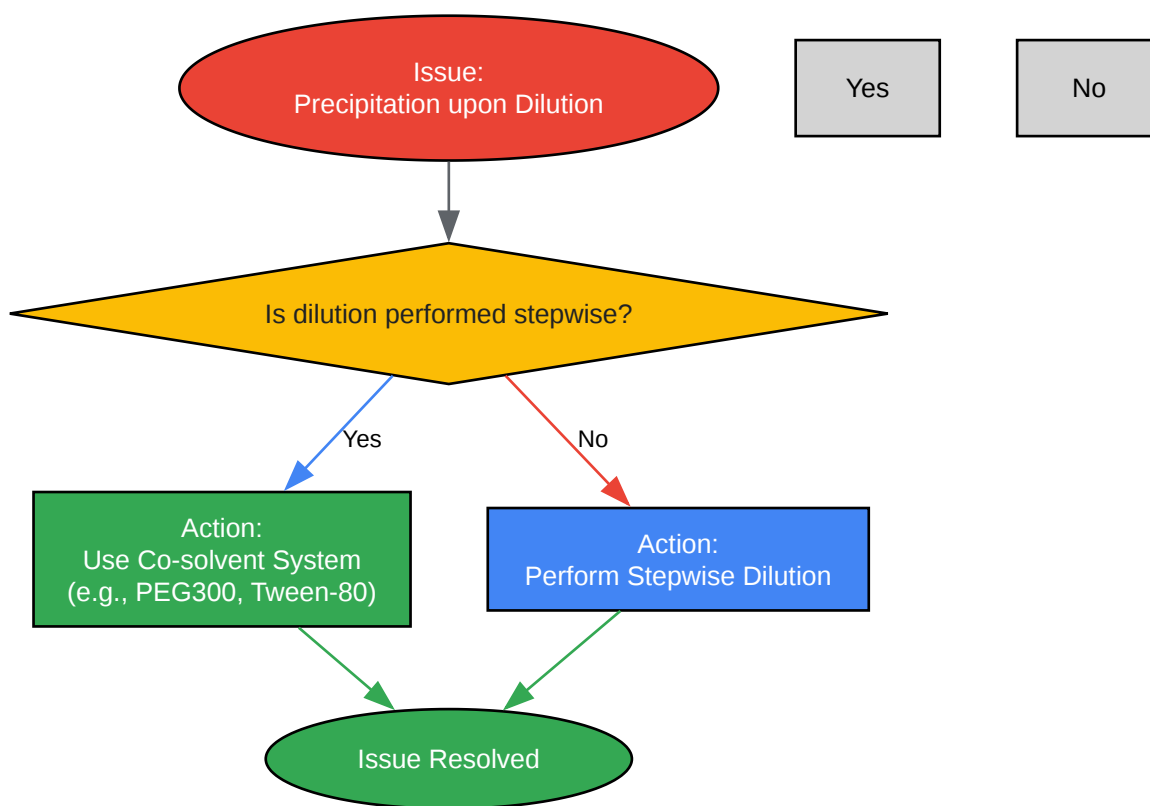
- Vortex mixer
- Cryo-vials for aliquoting
- Procedure:
 1. Tare a clean, dry weighing vessel on the analytical balance.
 2. Carefully weigh out 7.03 mg of **LGD-6972 sodium** powder.
 3. Transfer the powder to a 1 mL volumetric flask.
 4. Add approximately 0.8 mL of anhydrous DMSO to the flask.
 5. Vortex the mixture for 30 seconds.
 6. Place the flask in an ultrasonic water bath for 5-10 minutes to facilitate dissolution.
 7. Allow the solution to return to room temperature.
 8. Add anhydrous DMSO to the flask to bring the final volume to 1 mL.
 9. Mix thoroughly by inverting the flask several times.
 10. Aliquot the stock solution into single-use cryo-vials.
 11. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.

Visualizations



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Caption: Workflow for LGD-6972 solution preparation and use.



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Caption: Troubleshooting logic for precipitation issues.

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References

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